Application Note: Kinase Profiling of N-(4-Cyanophenyl)-3,4-difluorobenzamide

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Compound of Interest

Compound Name:	*N-(4-Cyanophenyl)-3,4-difluorobenzamide*
CAS No.:	*1007802-68-7*
Cat. No.:	*B1358583*

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Introduction & Compound Analysis

N-(4-Cyanophenyl)-3,4-difluorobenzamide is a synthetic small molecule characterized by a lipophilic 3,4-difluorobenzoyl moiety linked to a 4-aminobenzonitrile core. This scaffold is frequently utilized in medicinal chemistry to probe hydrophobic pockets adjacent to the ATP-binding site in kinases (e.g., VEGFR, p38 MAPK, or SRC family kinases) or as a fragment in dehydrogenase inhibition.

Physicochemical Profile

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Property	Value	Implication for Assay
Molecular Weight	258.22 g/mol	High ligand efficiency potential. [1]
Calculated LogP	~2.8 - 3.2	Hydrophobic. Requires DMSO for solubilization; risk of precipitation in aqueous buffers >100 µM.
H-Bond Donors/Acceptors	1 / 4	Good membrane permeability surrogate; specific interaction with hinge region residues (Glu/Met).
Solubility	DMSO (>50 mM)	Critical: Stock solutions must be prepared in 100% DMSO.

Mechanism of Action (Theoretical)

As a benzamide derivative, this compound likely acts as an ATP-competitive inhibitor. The amide linker often forms hydrogen bonds with the kinase "hinge" region, while the difluorophenyl ring occupies the hydrophobic back-pocket (Gatekeeper region).

Experimental Protocol: IC_{50} Determination

A. Reagents & Equipment[2][3]

- Test Compound: **N-(4-Cyanophenyl)-3,4-difluorobenzamide** (Solid, >97% purity).
- Kinase Enzyme: Recombinant kinase of interest (e.g., VEGFR2, EGFR, p38α) titrated to linear range.
- Substrate: Lipid or peptide substrate specific to the kinase (e.g., Poly(Glu,Tyr) 4:1).
- ATP: Ultra-pure ATP (use

  apparent concentration for the specific kinase).

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- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT (fresh).
- Detection System: ADP-Glo™ Kinase Assay (Promega) or LanthaScreen™ Eu Kinase Binding Assay (Thermo Fisher).

B. Stock Solution Preparation

Objective: Create a stable, precipitation-free source plate.

- Weighing: Dissolve 2.58 mg of powder in 1.0 mL of 100% DMSO to generate a 10 mM Stock.
- Vortex: Vortex vigorously for 30 seconds. Inspect visually for particulates.
- Storage: Aliquot into amber tubes and store at -20°C. Avoid freeze-thaw cycles (>3 cycles).

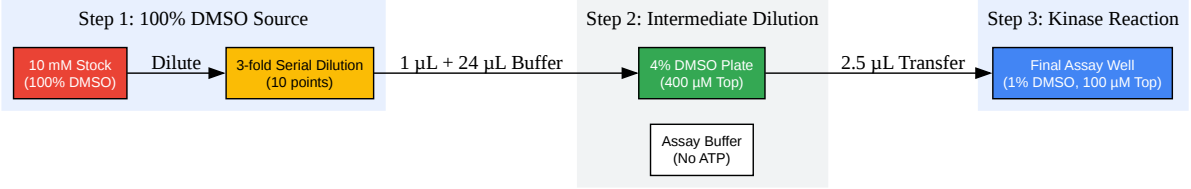
C. Compound Dilution Workflow (Serial Dilution)

Rationale: Benzamides can precipitate upon direct dilution into buffer. This "Intermediate Dilution" step prevents "crashing out."

- Source Plate (100% DMSO): Prepare a 3-fold serial dilution series in a 96-well plate (10 points).
  - Top concentration: 10 mM.
  - Lowest concentration: ~0.5 µM.
- Intermediate Plate (Assay Buffer): Transfer 1 µL of compound from Source Plate to 24 µL of Assay Buffer.
  - DMSO Concentration: 4%.
  - Compound Conc: 400 µM (Top).
- Assay Plate (Reaction): Transfer 2.5 µL from Intermediate Plate to the Assay Plate containing 2.5 µL of Enzyme and 5 µL of ATP/Substrate mix.

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- Final DMSO: 1% (Standard tolerance for most kinases).
- Final Top Conc: 100 µM.



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Caption: Optimized dilution workflow to maintain solubility. The intermediate step ensures the hydrophobic benzamide does not precipitate when hitting the aqueous buffer.

D. Kinase Reaction Procedure (ADP-Glo Method)

- Enzyme Addition: Add 2.5 µL of Kinase solution (2x concentration) to the 384-well Low Volume White plate.
- Compound Addition: Add 2.5 µL of diluted compound (from Intermediate Plate).
  - Pre-Incubation: Incubate for 10–15 minutes at Room Temperature (RT) to allow compound-enzyme equilibrium (crucial for Type II inhibitors).
- Start Reaction: Add 5 µL of ATP/Substrate Mix (2x concentration).
  - Note: Ensure ATP concentration =

    of the kinase to strictly measure ATP-competitive inhibition.
- Incubation: Incubate at RT for 60 minutes (or linear time point).
- Termination (Step 1): Add 10 µL of ADP-Glo™ Reagent. Incubate 40 min at RT.

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- Detection (Step 2): Add 20 µL of Kinase Detection Reagent. Incubate 30 min at RT.
- Read: Measure Luminescence (Integration time: 0.5–1.0 sec).

Data Analysis & Interpretation

Calculation of % Inhibition

Normalize raw luminescence units (RLU) to controls:

- RLU_max (Positive Control): Enzyme + Substrate + ATP + DMSO (No Compound).
- RLU_min (Negative Control): No Enzyme (or High conc. Staurosporine).[2]

IC_{50} Curve Fitting

Fit the data to a 4-parameter logistic equation (Hill Slope) using GraphPad Prism or XLfit:

- Validation Criteria:
  - Z' Factor: Must be > 0.5 for a valid assay plate.
  - Hill Slope: Should be near -1.0. A slope < -2.0 suggests aggregation or precipitation (common with fluorinated benzamides).

Troubleshooting & Optimization

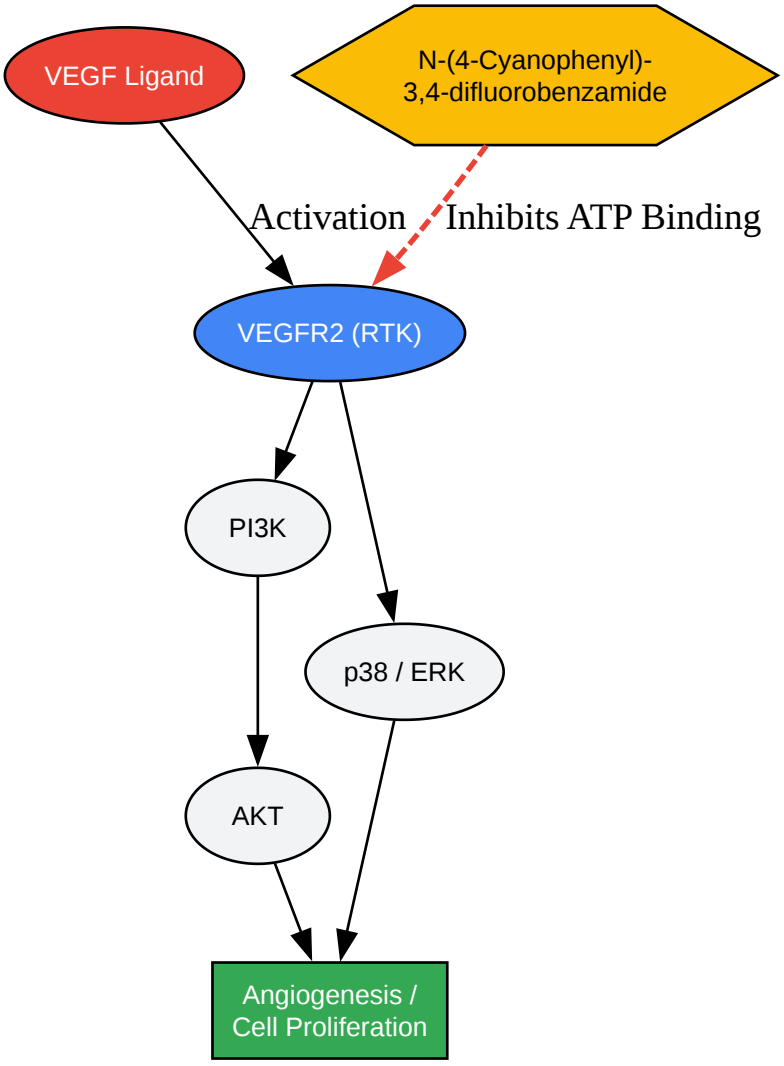
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Issue	Probable Cause	Solution
Precipitation	Hydrophobicity of difluorobenzamide.	Reduce max concentration to 10 µM. Add 0.01% Triton X-100 to buffer.
Hill Slope < -2.0	Compound aggregation ("Promiscuous inhibition").	Add 0.1 mg/mL BSA to the buffer to sequester aggregates.
Low Activity	Slow binding kinetics (Type II).	Increase Pre-Incubation time to 30–60 minutes.
High Background	ATP degradation or impure compound.	Use fresh ATP. Verify compound purity by LC-MS.

Signaling Pathway Context (Example: VEGFR2)

If used to probe Angiogenesis pathways (common for benzamides), the compound would intervene as follows:

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Caption: Hypothetical intervention point.[3] The compound competes with ATP at the Receptor Tyrosine Kinase (RTK) level, blocking downstream PI3K/MAPK signaling.

References

- Zhang, J. et al. (2009). Simple Assay Methods for Screening Kinase Inhibitors.Chemical Reviews, 109(7), 3044–3098. Link
- Copeland, R. A. (2005). Evaluation of Enzyme Inhibitors in Drug Discovery.Wiley-Interscience. Link
- Promega Corporation. (2024). ADP-Glo™ Kinase Assay Technical Manual.Link

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- PubChem. (2024). Compound Summary: **N-(4-Cyanophenyl)-3,4-difluorobenzamide** (CAS 1007802-68-7).[1][4]Link

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Sources

- 1. cacheby.com [cacheby.com]
- 2. mdpi.com [mdpi.com]
- 3. Discovery of N-(3-fluorophenyl)-2-(4-((7-(1-methyl-1H-pyrazol-4-yl)quinazolin-4-yl)amino)phenyl)acetamide as the first orally active selective aurora kinase B inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 1007802-68-7_1007802-68-7厂家、报价、现货 - 百灵威 [jkchemical.com]
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